

2-Bromo-6-fluorophenylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-6-fluorophenylboronic acid

Cat. No.: B151077

[Get Quote](#)

An In-depth Technical Guide on 2-Bromo-6-fluorophenylboronic Acid

This guide provides detailed information on the molecular properties of **2-Bromo-6-fluorophenylboronic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **2-Bromo-6-fluorophenylboronic acid** are summarized below. This data is essential for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C ₆ H ₅ BBrFO ₂ [1][2][3]
Molecular Weight	218.82 g/mol [1][2][3]
CAS Number	913835-80-0[1]

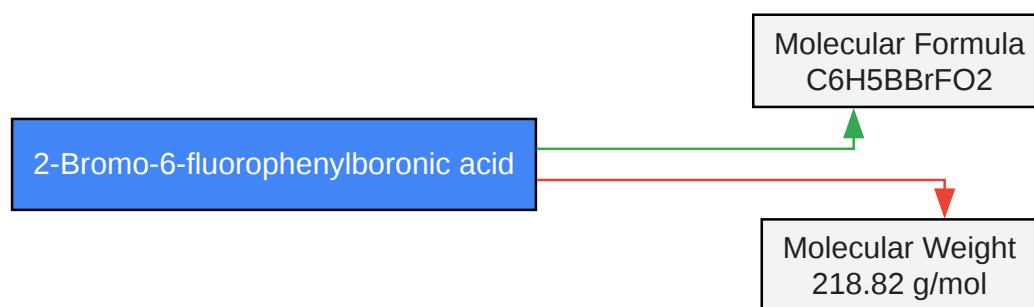
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Bromo-6-fluorophenylboronic acid** are typically proprietary to the manufacturers or are published in

peer-reviewed chemical literature. For specific experimental procedures, it is recommended to consult scientific databases and publications from chemical suppliers such as Sigma-Aldrich, Matrix Scientific, or Synblock. These sources often provide documentation including Certificates of Analysis (COA), and Safety Data Sheets (SDS) which may contain handling and storage protocols.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Relationship between the compound and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 97760-98-0 Cas No. | 4 | Matrix Scientific [matrixscientific.com]
- 2. CAS 913835-80-0 | 2-Bromo-6-fluorophenylboronic acid - Synblock [synblock.com]
- 3. echemi.com [echemi.com]

- To cite this document: BenchChem. [2-Bromo-6-fluorophenylboronic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151077#2-bromo-6-fluorophenylboronic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b151077#2-bromo-6-fluorophenylboronic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com